

stabilization of trimethoxymethane for storage

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Compound Focus: Trimethoxymethane

CAS No.: 149-73-5

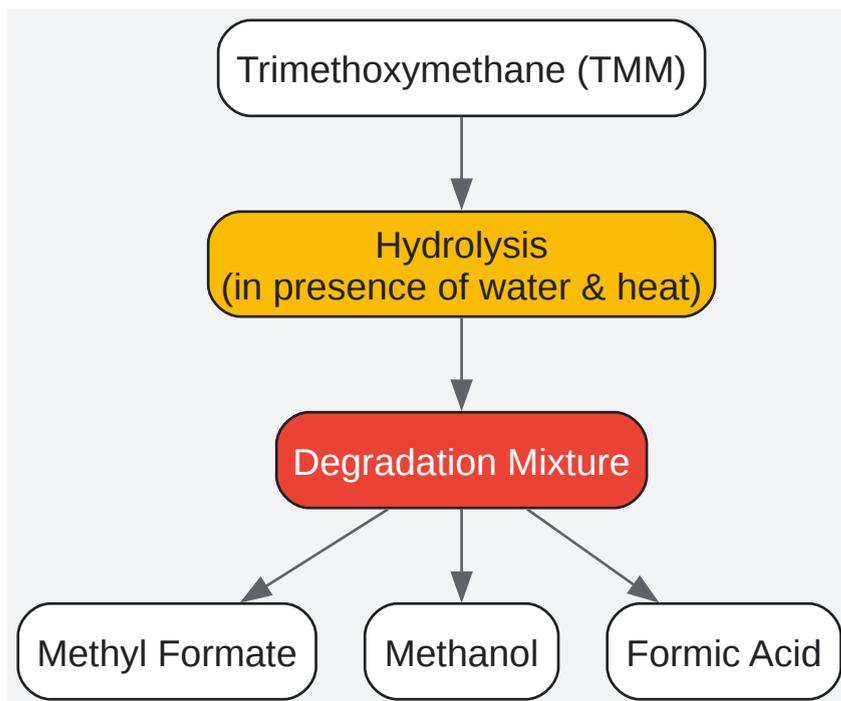
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Stability Profile and Degradation Pathways

Trimethoxymethane is prone to **hydrolysis**, especially under acidic conditions or elevated temperatures, breaking down into methyl formate, methanol, and formic acid [1]. The decomposition can occur even at 120°C in the presence of water, even without an acidic catalyst [1].

The diagram below illustrates the primary degradation pathway of TMM.



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Summary of Quantitative Stability Data

The table below summarizes key stability-influencing factors and quantitative data from research.

Factor	Condition & Quantitative Effect	Experimental Context & Citations
pH	Hydrolyzes below pH 5 and above pH 10. Half-life ($t_{1/2}$) is 112.9 hours at pH 6.5 and 25.9 hours at pH 10 at 25°C [2].	Stability study of an orthoformate-protected compound, analogous to TMM [2].
Temperature	Nearly complete hydrolysis occurs when exposed to water at 120°C [1]. High-temperature pyrolysis studies show decomposition beginning at ~1189 K (~916°C) [3].	Fuel cell study (relevant for storage in non-inert conditions) [1]. Pyrolysis kinetics study in a controlled, inert atmosphere [3].
Water Exposure	Decomposes upon contact with water [1] [4]. The products of hydrolysis (e.g., formic acid) can further catalyze degradation [1].	Multiple experimental studies [1] [4].

Experimental Protocol: Assessing TMM Stability

You can adapt this general methodology based on ICH guidelines and published research to assess TMM stability under specific conditions [5].

- **Sample Preparation:** Place TMM samples in sealed vials under an inert atmosphere (e.g., nitrogen or argon). To study hydrolysis, intentionally add controlled amounts of water to some samples.
- **Stress Conditions:** Expose samples to various stress conditions.
 - **Temperature:** Store samples at different temperatures (e.g., -20°C, 5°C, 25°C, 40°C).
 - **Humidity:** Use stability chambers with controlled relative humidity (e.g., 60% RH, 75% RH) according to ICH guidelines [5] [6].
 - **pH:** For solutions containing TMM, buffer at different pH levels to determine the stability profile [2].
- **Analysis and Monitoring:**

- **Time Points:** Analyze samples at predetermined intervals (e.g., 0, 1, 3, 6 months).
- **Techniques:** Use analytical methods to detect TMM and its degradation products.
 - **Gas Chromatography/Mass Spectrometry (GC/MS):** Ideal for identifying and quantifying TMM, methanol, and methyl formate [3].
 - **Online FTIR Spectroscopy:** Can monitor the formation of degradation products like formic acid in real-time [1].
 - **pH Measurement:** A shift in pH can indicate formic acid formation [1].

Frequently Asked Questions

- **What are the key signs that TMM has degraded?** A change in odor, decreased pH (increased acidity) of the solution, and the presence of methanol or methyl formate as detected by GC/MS are strong indicators of degradation [1].
- Can I remove water from degraded TMM by adding molecular sieves? While molecular sieves can remove water, they cannot reverse the hydrolysis reaction. Once TMM has decomposed into methyl formate and methanol, the process is irreversible under standard conditions. Prevention is the only effective strategy.
- **What is the recommended long-term storage condition for TMM?** Based on the degradation pathways, TMM should be stored under the following conditions:
 - **In a tightly sealed, air-tight container** to prevent moisture absorption from the atmosphere.
 - Under an **inert atmosphere** (e.g., nitrogen or argon).
 - At **cool temperatures**, with refrigeration (2-8°C) being a prudent choice for long-term storage [6].

The core challenge is that TMM is inherently reactive with water. The experimental data provided should give you a strong foundation for developing your specific stabilization strategy.

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References

1. Trimethoxymethane as an alternative fuel for a ... [sciencedirect.com]
2. High-Yielding Synthesis of Methyl Orthoformate-Protected ... [pmc.ncbi.nlm.nih.gov]
3. Shock tube study of the pyrolysis kinetics of Di [sciencedirect.com]
4. Production method for preparing trimethyl orthoformate ... [patents.google.com]
5. ICH Stability | Explore Our ICH Stability Testing & Pharmaceutical ... [upm-inc.com]
6. ICH Quality Guidelines for Pharmaceutical Stability Storage [q1scientific.com]

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